

Navigating High-Vacuum Environments with DO 710: A Technical Support Guide

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Compound of Interest

Compound Name: DO 710

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For researchers, scientists, and drug development professionals leveraging high-vacuum systems, the performance of diffusion pump fluids is critical. Dow Corning 710 (DC 710), a polyphenylmethylsiloxane fluid, is frequently employed in such applications due to its thermal stability and low vapor pressure. However, its use in high-vacuum environments presents a unique set of challenges. This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address specific issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **DO 710** and why is it used in high-vacuum systems?

A1: **DO 710**, also known as DC 710, is a silicone-based fluid valued for its low vapor pressure, high thermal stability, and resistance to oxidation. These properties make it suitable for use in diffusion pumps to create high-vacuum conditions (in the range of 10^{-6} to 10^{-8} torr) necessary for various scientific instruments and processes.

Q2: What are the primary challenges associated with using **DO 710** in a high-vacuum environment?

A2: The main challenges include:

- **Outgassing:** The release of volatile substances from the fluid, which can contaminate the vacuum chamber and sensitive components.

- **Thermal Degradation:** At high operating temperatures, the fluid can break down, producing lighter molecular weight fragments that increase the system's base pressure.
- **Backstreaming:** The migration of oil vapor from the diffusion pump into the vacuum chamber, leading to sample contamination.
- **Material Compatibility:** **DO 710** can cause certain materials, such as silicone-based elastomers, to swell.

Q3: What is the vapor pressure of **DO 710** at typical operating temperatures?

A3: The vapor pressure of **DO 710** is a critical factor in its performance. Below is a summary of its vapor pressure at various temperatures.

Temperature (°C)	Vapor Pressure (kPa)
149	0.01
232	0.2
260	0.5
288	1.3
316	2.9
371	11.0

Note: These values are approximate and can vary slightly based on the specific batch and measurement conditions.

Troubleshooting Guide

This guide addresses common problems encountered when using **DO 710** in high-vacuum systems.

Problem 1: Higher than expected base pressure in the vacuum chamber.

Possible Cause	Troubleshooting Steps
DO 710 Degradation	1. Visual Inspection: Check the color of the DO 710 fluid. A darkened or cloudy appearance can indicate thermal breakdown. 2. Mass Spectrometry: Use a residual gas analyzer (RGA) to check for the presence of low molecular weight siloxanes or benzene, which are potential degradation products.
System Leak	1. Leak Detection: Perform a leak check of the vacuum system using a helium leak detector. 2. Seal Inspection: Examine all seals and O-rings for signs of degradation or improper seating.
Contamination	1. Component Cleaning: Ensure all components within the vacuum chamber are thoroughly cleaned and baked out to remove volatile contaminants.

Problem 2: Contamination of samples or sensitive surfaces within the vacuum chamber.

Possible Cause	Troubleshooting Steps
Oil Backstreaming	1. Baffle Check: Ensure that the diffusion pump's cold cap and baffles are functioning correctly. 2. Proper Operating Procedure: Avoid exposing the hot diffusion pump fluid to air, as this can accelerate degradation and increase backstreaming. [1]
High Outgassing Rate	1. Fluid Degassing: Before use, it is advisable to degas the DO 710 fluid to remove any dissolved gases.

Problem 3: Swelling or degradation of vacuum system components.

Possible Cause	Troubleshooting Steps
Material Incompatibility	1. Component Material Review: Verify that all materials in contact with DO 710 are compatible. Avoid using silicone-based elastomers for seals and O-rings where direct contact occurs. Viton or other fluoroelastomers are generally more suitable.

Experimental Protocols

Protocol 1: Outgassing Rate Measurement of **DO 710**

This protocol outlines a procedure based on the principles of ASTM E595 to determine the outgassing characteristics of **DO 710**.

Objective: To quantify the Total Mass Loss (TML) and Collected Volatile Condensable Materials (CVCM) of **DO 710** under high-vacuum and elevated temperature conditions.

Materials:

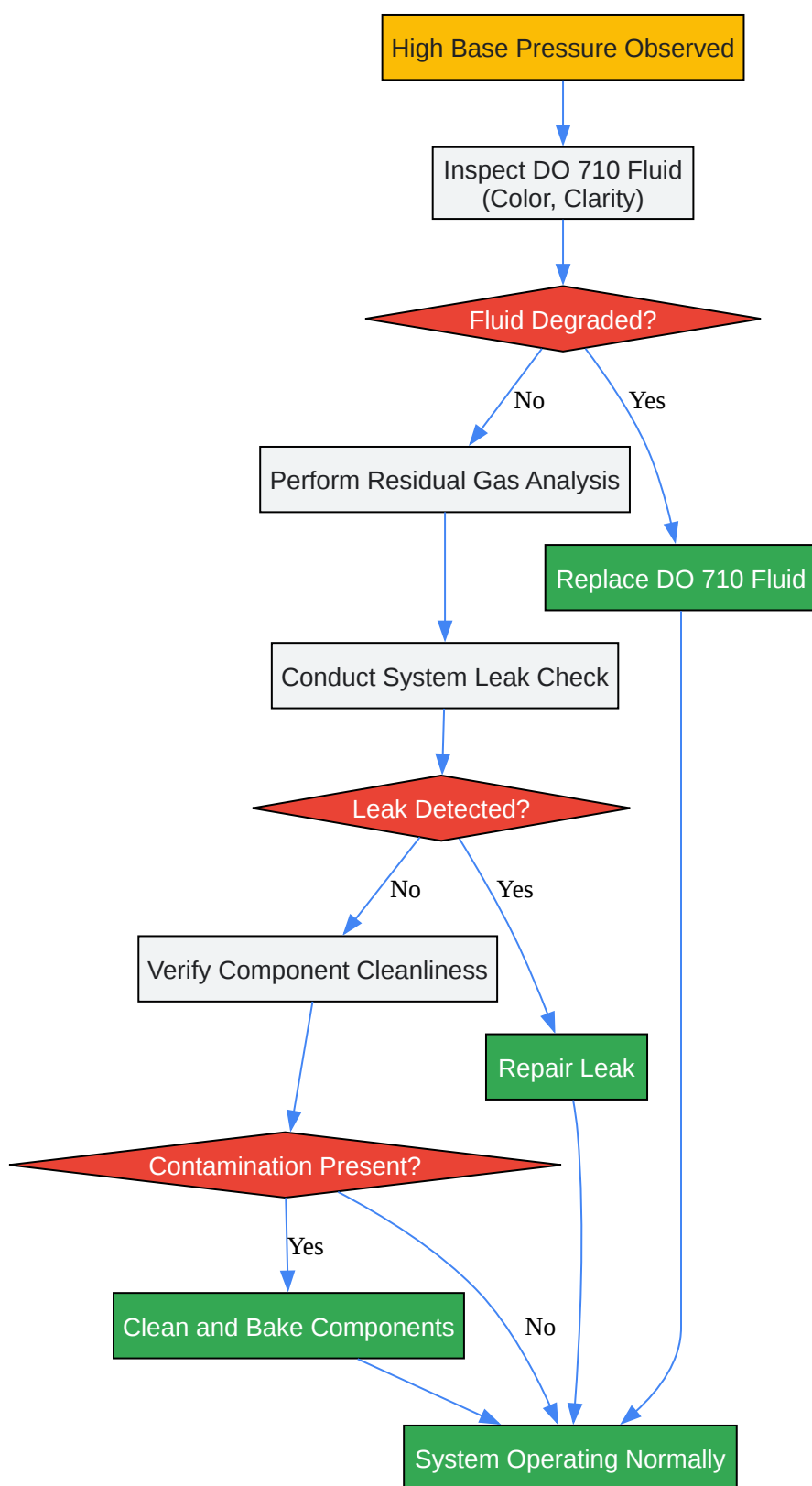
- **DO 710** fluid sample
- Vacuum chamber capable of reaching $< 5 \times 10^{-5}$ torr
- Temperature-controlled sample holder (125°C)
- Temperature-controlled collector plate (25°C)
- Analytical balance with a resolution of at least 1 microgram

Procedure:

- Sample Preparation: Accurately weigh a clean, empty sample container. Add a known mass of **DO 710** fluid to the container and re-weigh.
- Collector Plate Preparation: Thoroughly clean and weigh the collector plate.

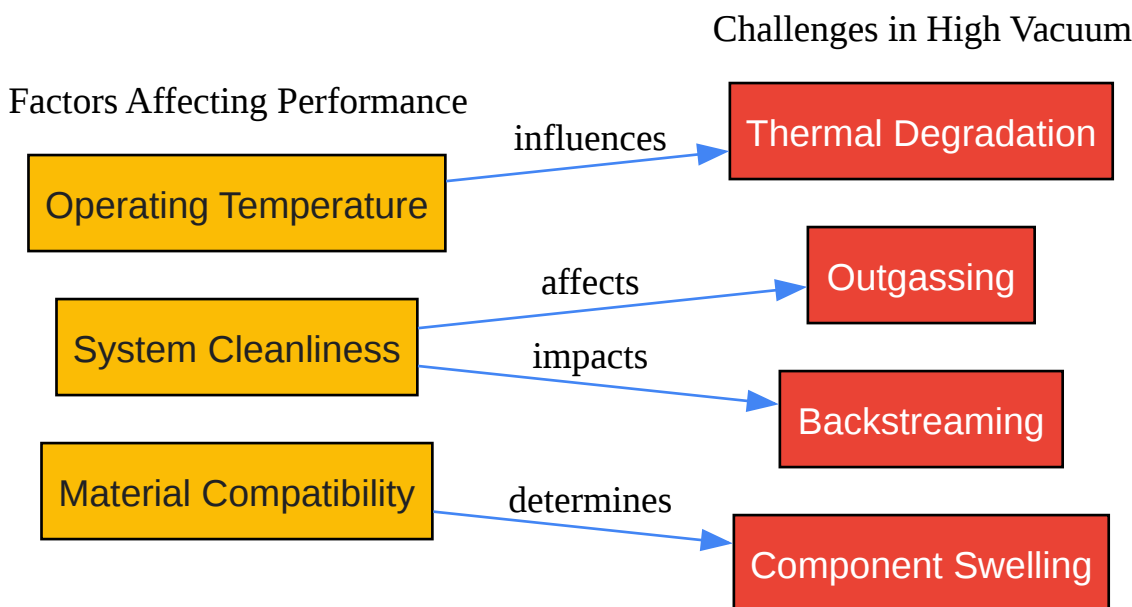
- Vacuum Chamber Setup: Place the sample container in the temperature-controlled holder and position the collector plate in its holder within the vacuum chamber.
- Pump Down and Bakeout: Evacuate the chamber to the target pressure. Heat the sample holder to 125°C and maintain the collector plate at 25°C.
- Test Duration: Maintain these conditions for 24 hours.
- Post-Test Measurement: After 24 hours, cool the sample and collector plate to room temperature before venting the chamber.
- Data Calculation:
 - Reweigh the sample container to determine the final mass of the **DO 710**. Calculate the TML as a percentage of the initial mass.
 - Reweigh the collector plate to determine the mass of condensed volatiles. Calculate the CVCM as a percentage of the initial sample mass.

Visualizations



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Caption: Troubleshooting workflow for high base pressure issues.



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Caption: Factors influencing challenges with **DO 710** in high vacuum.

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References

- 1. [agilent.com](https://www.agilent.com) [agilent.com]
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